

An In-depth Technical Guide to o-Chlorobenzoic Acid Sodium Salt

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Compound of Interest

Compound Name: Sodium 2-chlorobenzoate

CAS No.: 17264-74-3

Cat. No.: B093005

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For Researchers, Scientists, and Drug Development Professionals

Introduction

O-chlorobenzoic acid sodium salt, also known as **sodium 2-chlorobenzoate**, is the sodium salt of o-chlorobenzoic acid. It is an important intermediate in the synthesis of various pharmaceuticals, agrochemicals, and dyes.^[1] This technical guide provides a comprehensive overview of its characteristics, including its physicochemical properties, synthesis, purification, spectral data, and applications.

Physicochemical Properties

The following table summarizes the key physicochemical properties of o-chlorobenzoic acid sodium salt. It is important to note that while some data is readily available, specific experimental values for properties such as the melting and boiling points of the sodium salt are not consistently reported in the literature. In such cases, data for the parent compound, o-chlorobenzoic acid, is provided for reference.

Property	Value	Reference
Molecular Formula	C ₇ H ₄ ClNaO ₂	[1]
Molecular Weight	178.55 g/mol	[1]
Appearance	White to off-white powder/crystals	[2]
Melting Point	Data not available for the sodium salt. The melting point of o-chlorobenzoic acid is 142 °C.	[3]
Boiling Point	A boiling point of 275.7 °C at 760 mmHg is listed for "sodium,2-chlorobenzoate", though this may be a predicted value or refer to the free acid. o-Chlorobenzoic acid sublimes.	[3][4]
Solubility	Soluble in water.[1] Specific quantitative data is not readily available. o-Chlorobenzoic acid is soluble in hot water, alcohol, and ether.	[3]
pKa	The pKa of the conjugate acid, o-chlorobenzoic acid, is 2.89.	[1]

Synthesis and Purification

The most common method for the synthesis of o-chlorobenzoic acid sodium salt is the neutralization of o-chlorobenzoic acid with a sodium base, typically sodium hydroxide.[1]

Synthesis of o-Chlorobenzoic Acid

O-chlorobenzoic acid can be synthesized via the oxidation of 2-chlorotoluene using a strong oxidizing agent like potassium permanganate or through the hydrolysis of α,α,α-trichloro-2-

toluene.[5]

Experimental Protocol: Neutralization of o-Chlorobenzoic Acid

Materials:

- o-Chlorobenzoic acid
- Sodium hydroxide (NaOH)
- Deionized water
- Ethanol (optional, for recrystallization)
- Methanol (optional, for recrystallization)
- pH indicator or pH meter

Procedure:

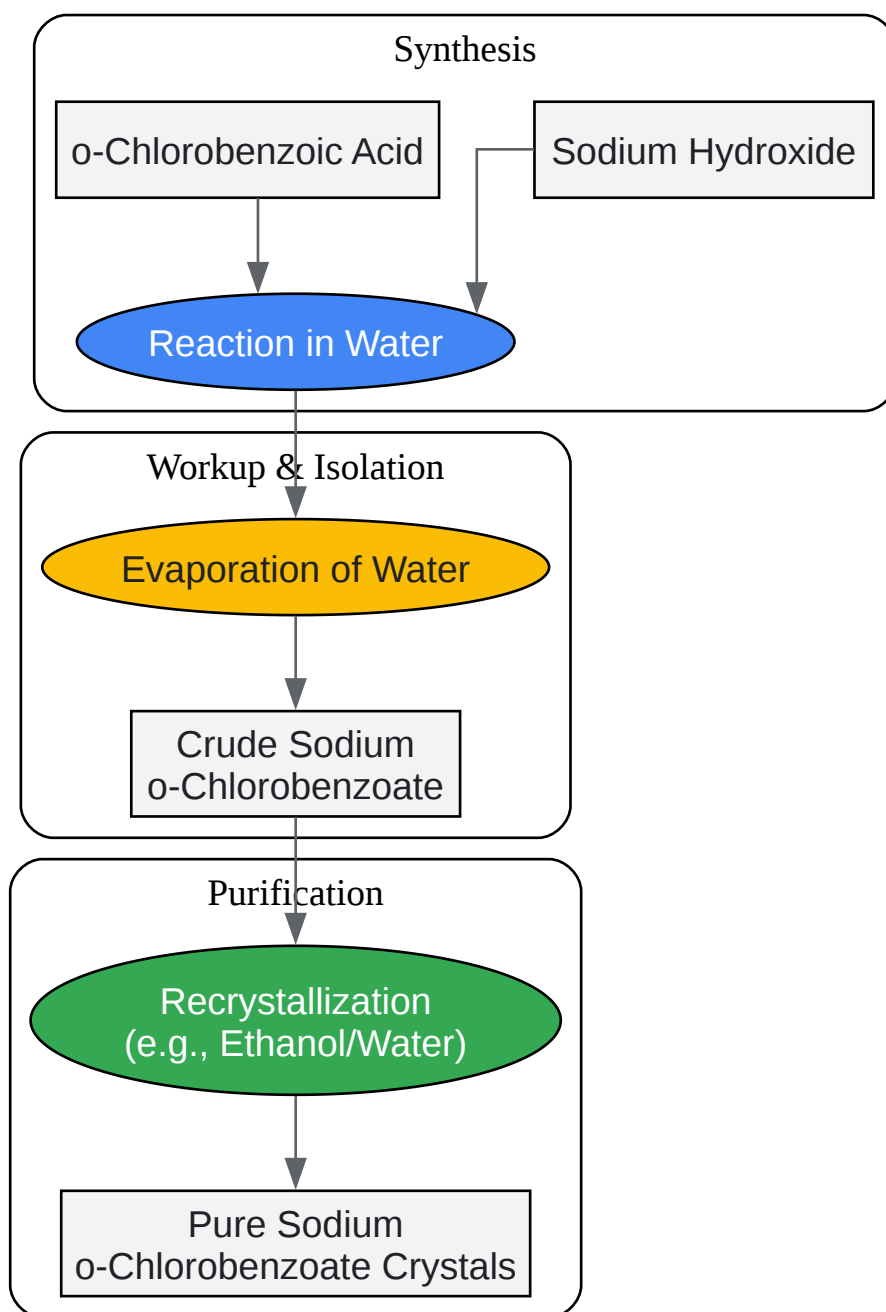
- In a suitable reaction vessel, dissolve a known quantity of o-chlorobenzoic acid in water. Heating may be required to facilitate dissolution.
- Slowly add a stoichiometric amount of a standard solution of sodium hydroxide while stirring. Monitor the pH of the solution.
- Continue the addition of sodium hydroxide until the pH of the solution reaches neutral (pH ~7), indicating the complete neutralization of the acid.
- The resulting aqueous solution of sodium o-chlorobenzoate can be used directly or the solid salt can be isolated by evaporating the water under reduced pressure.

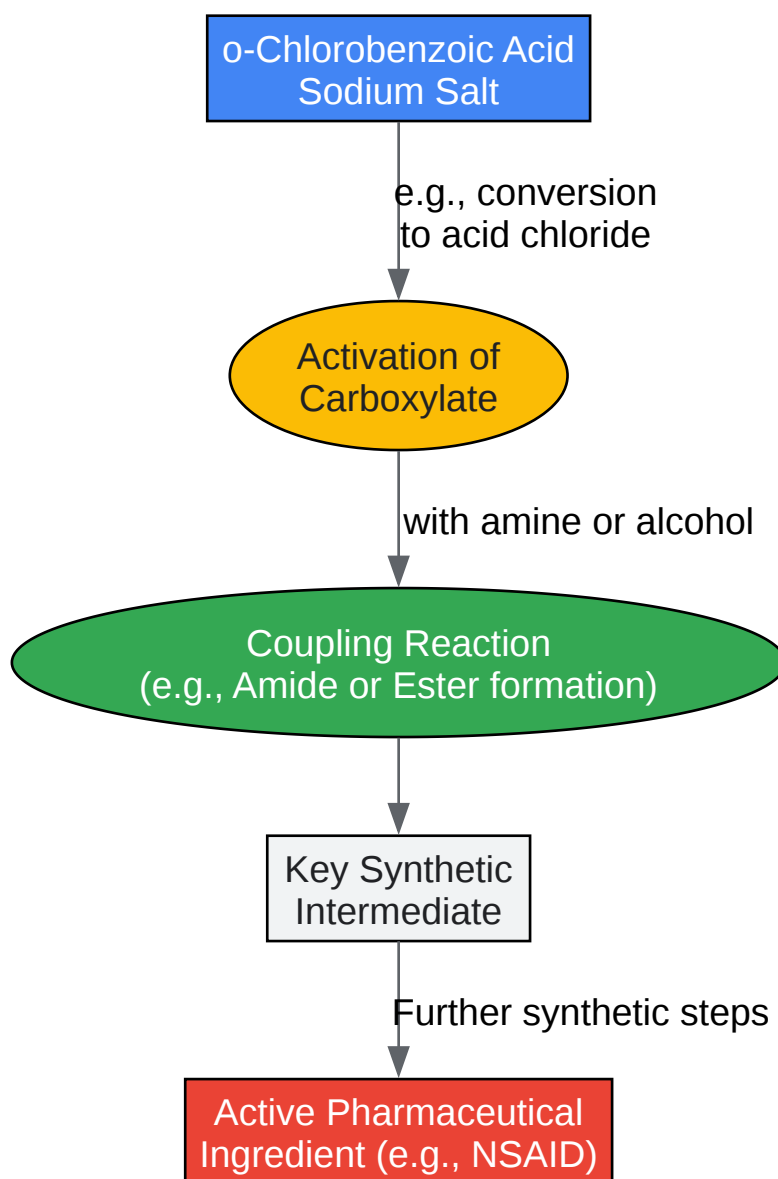
Purification

The crude sodium o-chlorobenzoate can be purified by recrystallization. A common solvent system for recrystallization is a mixture of ethanol and water or methanol and water.[1] The process involves dissolving the crude salt in a minimum amount of the hot solvent mixture and

allowing it to cool slowly, which leads to the formation of purified crystals. The crystals can then be collected by filtration, washed with a small amount of cold solvent, and dried.

Below is a generalized workflow for the synthesis and purification of o-chlorobenzoic acid sodium salt.





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References

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